

Biological Activity & Therapeutic Potential of 2-(4-Chlorophenyl)oxazole

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Compound of Interest

Compound Name: 2-(4-Chlorophenyl)oxazole

CAS No.: 46047-24-9

Cat. No.: B1595145

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Executive Summary

2-(4-Chlorophenyl)oxazole represents a privileged scaffold in medicinal chemistry, serving as a critical pharmacophore in the development of non-steroidal anti-inflammatory drugs (NSAIDs), antimicrobial agents, and antiproliferative compounds. Characterized by the stability of its 1,3-oxazole ring and the lipophilic, electron-withdrawing nature of the para-chlorophenyl substituent, this moiety acts as a bioisostere for thiazoles and pyridines. This guide analyzes its biological profile, detailing its role as a core structure for COX-2 inhibition and bacterial cell wall disruption, while providing validated synthesis protocols for researchers.

Chemical Profile & Structural Biology

The **2-(4-chlorophenyl)oxazole** core ($C_{15}H_{10}ClNO$ for phenyl-substituted derivatives, C_9H_6ClNO for the parent) exhibits unique electronic properties that drive its biological interactions.

- **Lipophilicity & Permeability:** The 4-chlorophenyl group significantly enhances the logP of the molecule, facilitating passive transport across lipid bilayers—a crucial trait for intracellular targets like cyclooxygenase enzymes.

- **Electronic Effects:** The chlorine atom at the para position exerts an inductive electron-withdrawing effect (-I), which lowers the electron density of the phenyl ring. This modulation strengthens

stacking interactions with aromatic residues (e.g., Phenylalanine, Tyrosine) in protein binding pockets.

- **Metabolic Stability:** The oxazole ring is resistant to rapid oxidative metabolism compared to furan or pyrrole analogs, prolonging the in vivo half-life of derivatives.

Structural Data

Property	Value	Note
CAS Number	46047-24-9	Specific for 2-(4-chlorophenyl)oxazole
Molecular Weight	179.60 g/mol	Parent core (unsubstituted at 4, [1] [2] [3] [4] [5])
H-Bond Acceptors	2 (N, O)	Interaction with Ser/Tyr residues
H-Bond Donors	0	Obligate acceptor; requires H-bond donor in target
LogP (Predicted)	~2.8 - 3.2	High membrane permeability

Pharmacological Profile & Mechanism of Action[\[5\]](#)

Anti-Inflammatory Activity (COX Inhibition)

The 2-aryloxazole scaffold is structurally homologous to the diarylheterocycle class of COX-2 inhibitors (e.g., Oxaprozin, Valdecoxib).

- **Mechanism:** The oxazole ring mimics the central ring of coxibs, orienting the p-chlorophenyl group into the hydrophobic side pocket of the COX-2 enzyme. This steric occlusion prevents

the binding of arachidonic acid.

- Selectivity: The volume of the chlorine substituent helps discriminate between the larger active site of COX-2 and the constricted channel of COX-1, reducing gastrointestinal toxicity associated with non-selective NSAIDs.

Antimicrobial & Antifungal Activity

Derivatives of **2-(4-chlorophenyl)oxazole** have demonstrated potency against Gram-positive bacteria (*S. aureus*, *B. subtilis*) and fungi (*C. albicans*).^[5]

- Target: Disruption of bacterial cell wall synthesis and inhibition of sterol 14 -demethylase (CYP51) in fungi.
- SAR Insight: The 4-chlorophenyl group is essential. Replacing Cl with electron-donating groups (e.g., -OCH₃) often reduces antimicrobial potency, suggesting that lipophilicity and electron deficiency are required for membrane insertion or enzyme inhibition.

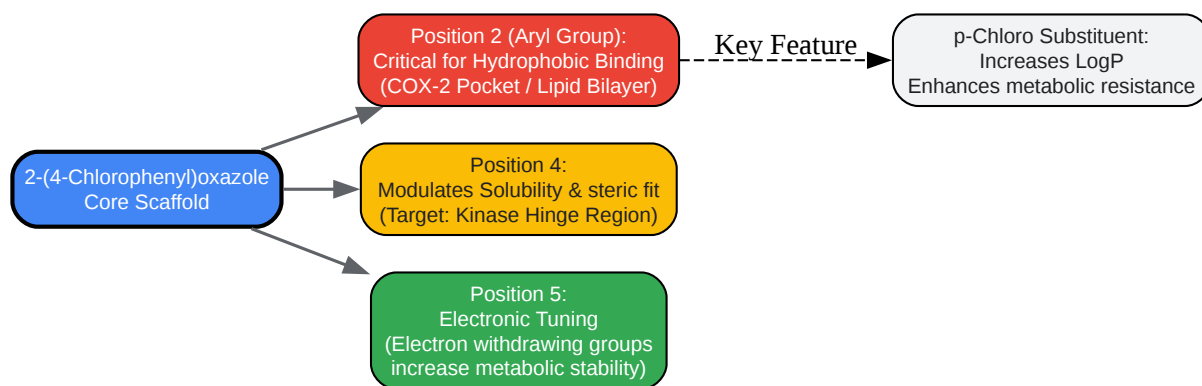
Antiproliferative Potential

Recent studies indicate that 2,4,5-trisubstituted oxazoles containing the 2-(4-chlorophenyl) moiety inhibit tubulin polymerization and specific kinases (e.g., VEGFR-2), arresting cell division in carcinoma lines.

Visualization of Biological Pathways

Diagram 1: Structure-Activity Relationship (SAR) Map

This diagram illustrates the functional vectors of the scaffold.



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Caption: SAR map highlighting the functional roles of the oxazole ring positions. The 2-aryl moiety is the primary driver of pharmacokinetics and target affinity.

Experimental Protocols

Synthesis of 2-(4-Chlorophenyl)oxazole

Method: Robinson-Gabriel Cyclodehydration This protocol is chosen for its reliability and scalability. It involves the cyclization of an

-acylamino ketone or acetal.

Reagents:

- 4-Chlorobenzamide[6]
- Bromoacetaldehyde diethyl acetal
- Polyphosphoric acid (PPA) or H_2SO_4
- Solvent: DMF or Toluene

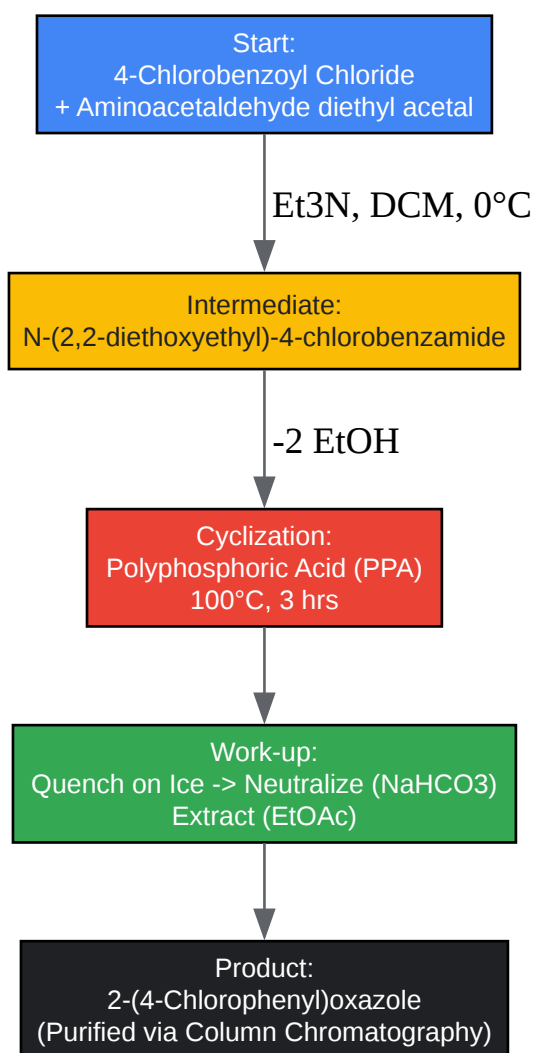
Step-by-Step Workflow:

- Amide Formation: React 4-chlorobenzoyl chloride with aminoacetaldehyde diethyl acetal in the presence of a base (Et_3N) to form N-(2,2-diethoxyethyl)-4-chlorobenzamide.
 - Validation: Monitor via TLC (Hexane:EtOAc 7:3). Product should appear as a new spot with lower R_f than the acid chloride.
- Cyclization: Dissolve the intermediate in Polyphosphoric Acid (PPA) pre-heated to 100°C . Stir for 2–4 hours.
 - Mechanism:[7] Acid-catalyzed cleavage of the acetal followed by intramolecular nucleophilic attack of the amide oxygen onto the resulting oxocarbenium ion.
- Work-up: Pour the hot reaction mixture onto crushed ice (exothermic!). Neutralize with NaHCO_3 to pH 8. Extract with Ethyl Acetate (3x).
- Purification: Dry organic layer over MgSO_4 , concentrate, and purify via column chromatography (Silica gel, Hexane/EtOAc gradient).

Yield Expectation: 65–80% Characterization:

- ^1H NMR (CDCl_3):
7.9 (d, 2H, Ar-H), 7.7 (s, 1H, Oxazole-H), 7.4 (d, 2H, Ar-H), 7.2 (s, 1H, Oxazole-H).

Diagram 2: Synthesis Workflow



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Caption: Step-by-step synthesis pathway via Robinson-Gabriel cyclodehydration, ensuring high yield and purity of the target scaffold.

Toxicology & Safety (DMPK)

While **2-(4-chlorophenyl)oxazole** is a potent scaffold, its safety profile must be evaluated during development.

- **Hepatotoxicity:** Like many 2-aryl oxazoles (e.g., benoxaprofen), there is a potential risk of idiosyncratic hepatotoxicity due to the formation of reactive metabolites if the oxazole ring opens.

- Phototoxicity: The conjugated system can absorb UV light, potentially generating singlet oxygen. Derivatives should be screened for phototoxic effects.
- CYP Inhibition: The chlorophenyl moiety may inhibit CYP2C9, necessitating drug-drug interaction (DDI) studies early in the pipeline.

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